

Application Notes and Protocols: N-Boc Protection of Morpholine-3-Carboxylic Acid

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Compound of Interest

Compound Name: 4-Tert-butyl 3-methyl morpholine-3,4-dicarboxylate

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Introduction

The tert-butyloxycarbonyl (Boc) group is one of the most widely utilized protecting groups for amines in organic synthesis, particularly in peptide synthesis and the development of pharmaceutical intermediates. Its stability under a wide range of reaction conditions and its facile removal under mild acidic conditions make it an invaluable tool for chemists. Morpholine-3-carboxylic acid is a non-natural, cyclic amino acid that serves as a versatile chiral building block in medicinal chemistry.^[1] Its incorporation into molecules can impart favorable pharmacokinetic properties and unique conformational constraints. The N-Boc protected form, (S)- or (R)-4-(tert-butoxycarbonyl)morpholine-3-carboxylic acid, is a key intermediate for the synthesis of complex molecules, including therapeutics for neurological disorders and peptide-based drugs.^[1]

This document provides a detailed protocol for the N-Boc protection of morpholine-3-carboxylic acid using di-tert-butyl dicarbonate ((Boc)₂O).

Chemical Reaction

The N-Boc protection of morpholine-3-carboxylic acid proceeds via the reaction of the secondary amine of the morpholine ring with di-tert-butyl dicarbonate in the presence of a

suitable base. The base is crucial for deprotonating the amine, thereby increasing its nucleophilicity to attack the electrophilic carbonyl carbon of the Boc anhydride.

Reaction Scheme:

Data Summary

The following table summarizes typical quantitative data for the N-Boc protection of morpholine-3-carboxylic acid. Please note that yields can vary based on the specific reaction conditions and the scale of the reaction.

Parameter	Value	Reference
Starting Material	(S)-Morpholine-3-carboxylic acid	-
Reagents	Di-tert-butyl dicarbonate ((Boc) ₂ O), Sodium Bicarbonate (NaHCO ₃)	General Protocol
Solvent	1,4-Dioxane/Water (1:1)	General Protocol
Reaction Temperature	Room Temperature	General Protocol
Reaction Time	12-24 hours	General Protocol
Typical Yield	85-95%	Inferred from similar reactions
Purity (post-purification)	>95%	[1]
Appearance	White solid	[1][2]
Molecular Formula	C ₁₀ H ₁₇ NO ₅	[3][4]
Molecular Weight	231.25 g/mol	[3][4]

Experimental Protocol

This protocol describes a general procedure for the N-Boc protection of (S)-morpholine-3-carboxylic acid on a 10 mmol scale.

Materials:

- (S)-Morpholine-3-carboxylic acid (1.31 g, 10 mmol)
- Di-tert-butyl dicarbonate ((Boc)₂O) (2.40 g, 11 mmol, 1.1 eq)
- Sodium bicarbonate (NaHCO₃) (1.68 g, 20 mmol, 2.0 eq)
- 1,4-Dioxane (20 mL)
- Deionized Water (20 mL)
- Ethyl acetate (EtOAc)
- 1 M Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask (100 mL)
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

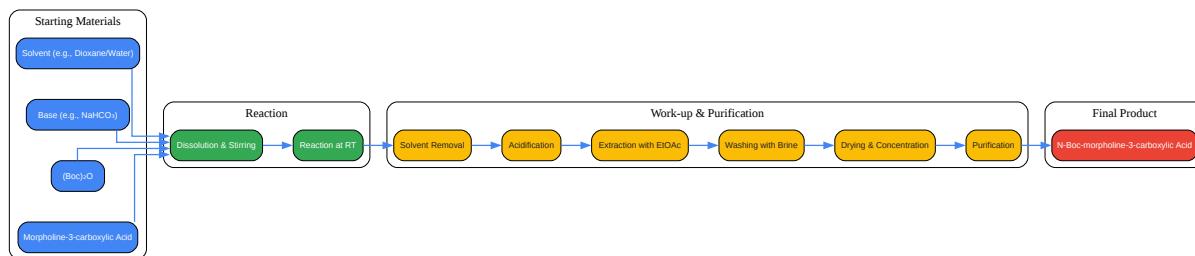
- Dissolution: In a 100 mL round-bottom flask, dissolve (S)-morpholine-3-carboxylic acid (1.31 g, 10 mmol) and sodium bicarbonate (1.68 g, 20 mmol) in a mixture of 1,4-dioxane (20 mL) and deionized water (20 mL). Stir the mixture at room temperature until all solids are dissolved.
- Addition of (Boc)₂O: To the stirred solution, add di-tert-butyl dicarbonate (2.40 g, 11 mmol) portion-wise over 15 minutes.

- Reaction: Allow the reaction mixture to stir at room temperature for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up - Solvent Removal: Once the reaction is complete, remove the 1,4-dioxane under reduced pressure using a rotary evaporator.
- Work-up - Extraction: Cool the remaining aqueous solution in an ice bath and carefully acidify to a pH of 2-3 with 1 M HCl. Extract the aqueous layer with ethyl acetate (3 x 30 mL).
- Work-up - Washing: Combine the organic layers and wash with brine (2 x 20 mL).
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude product, (S)-4-(tert-butoxycarbonyl)morpholine-3-carboxylic acid, can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to afford a white solid.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the N-Boc protection of morpholine-3-carboxylic acid.

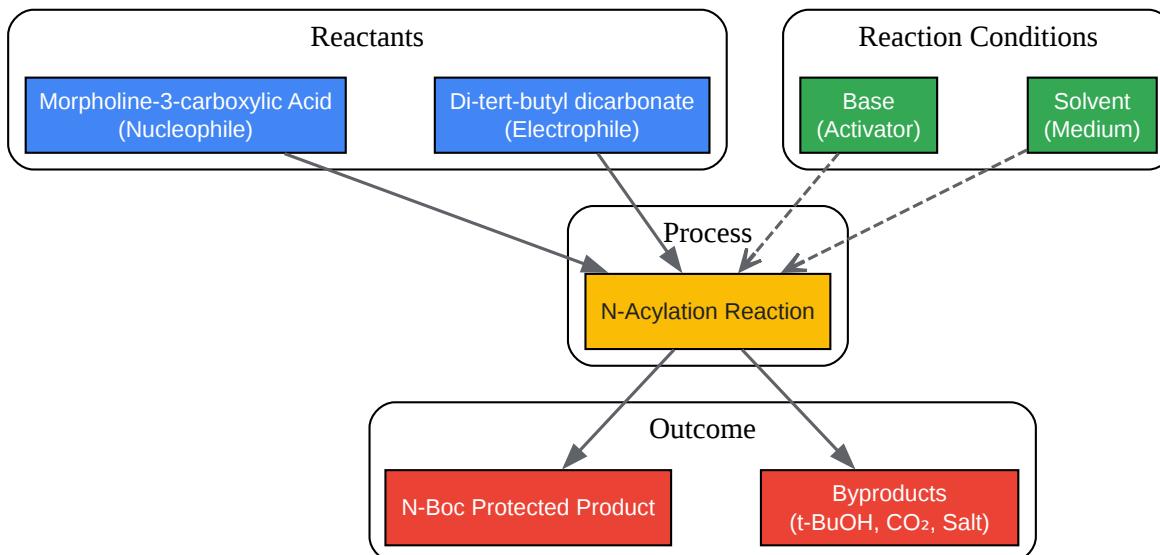


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Caption: Experimental workflow for N-Boc protection.

Logical Relationship of Key Components

The following diagram illustrates the logical relationship between the key components of the N-Boc protection strategy.



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Caption: Key components in N-Boc protection strategy.

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